Application Note: Synthesis and Purification of Calcium Oxoacetate (Calcium Glyoxylate)[1]

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Compound of Interest

Compound Name:	*Calcium oxoacetate*
CAS No.:	*2990-19-4*
Cat. No.:	*B12686953*

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Introduction & Scope

This protocol details the controlled synthesis of **Calcium Oxoacetate** (Calcium Glyoxylate) via the neutralization of Glyoxylic Acid with Calcium Carbonate.

Target Molecule: Calcium Bis(2-oxoacetate) / Calcium Glyoxylate Precursor: Glyoxylic Acid (50% w/w aq.) Key Challenge: Glyoxylic acid is prone to disproportionation (Cannizzaro reaction) into glycolic acid and oxalic acid under basic conditions or high heat. Furthermore, commercial glyoxylic acid often contains oxalic acid impurities. The resulting byproduct, Calcium Oxalate, is highly insoluble and nephrotoxic (kidney stones). This protocol includes a critical filtration step to reject oxalate impurities.

Chemical Reaction Logic

The synthesis is a Brønsted-Lowry acid-base neutralization:

Materials & Equipment

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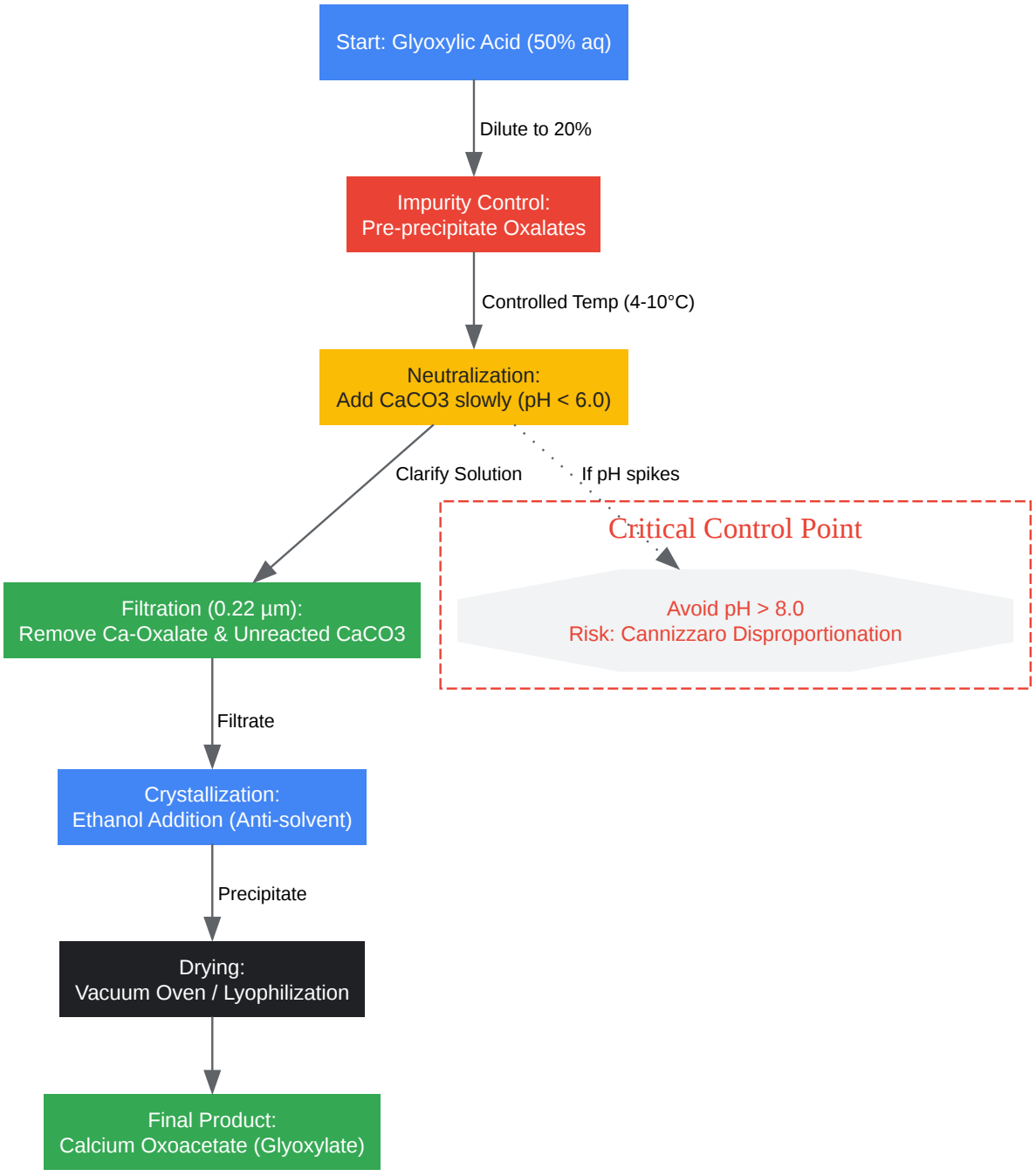
Component	Grade	Specification	Role
Glyoxylic Acid	Reagent	50% w/w Aqueous Solution	Substrate (Precursor)
Calcium Carbonate	USP/FCC	Precipitated Powder ( )	Calcium Donor / Base
Water	HPLC	Type I Deionized ( )	Solvent
Ethanol	ACS	Absolute (200 Proof)	Anti-solvent for precipitation
Activated Carbon	Technical	Powdered	Decolorization (Optional)

Equipment:

- Jacketed glass reactor (1L) with overhead stirrer.
- Chiller unit (set to 4°C).
- Vacuum filtration setup (Buchner funnel + 0.22 membrane).
- Rotary Evaporator or Lyophilizer.
- pH Meter (calibrated).

Experimental Workflow (Visualized)

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Figure 1: Process flow for the synthesis of Calcium Glyoxylate, highlighting the critical impurity removal step.

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Detailed Protocol: Synthesis of Calcium Glyoxylate

Phase 1: Preparation and Impurity Rejection

Commercial glyoxylic acid often contains 1-2% oxalic acid. We must remove this as insoluble Calcium Oxalate before isolating the final product.

- Charge Reactor: Add 148 g (1.0 mol) of 50% Glyoxylic Acid solution to the reactor.
- Dilution: Add 200 mL of deionized water.
- Temperature Control: Cool the jacket to 4°C.
  - Why? Low temperature inhibits the Cannizzaro disproportionation reaction (conversion to glycolate/oxalate) which accelerates at higher temperatures and pH.
- Partial Neutralization (Oxalate Crash-out):
  - Add a small quantity of Calcium Carbonate (approx. 2.0 g) to the stirring solution.
  - Stir for 30 minutes.
  - Mechanism:[1][2][3][4] Calcium oxalate (

) is vastly less soluble than calcium glyoxylate. Any free oxalic acid will preferentially precipitate as Calcium Oxalate.
- Filtration 1: Filter the solution through a standard filter paper to remove the white Calcium Oxalate precipitate. Retain the clear filtrate.

Phase 2: Main Synthesis

- Stoichiometric Calculation:
  - Target: 1.0 mol Glyoxylic acid requires 0.5 mol Calcium Carbonate.
  - Mass

    :

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- Note: Subtract the 2.0 g used in Phase 1. Remaining to add:

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- Addition: Return filtrate to the reactor (4°C). Slowly add the remaining 48 g of Calcium Carbonate in small portions over 60 minutes.
  - Observation: Vigorous foaming (

    evolution) will occur. Do not rush; ensure foam does not breach the reactor headspace.
- pH Monitoring: Monitor pH. The reaction is complete when effervescence ceases and the solution clears. The final pH should be between 5.0 and 6.0.
  - Critical Warning: Do NOT exceed pH 7.0. Alkaline conditions trigger the rapid degradation of glyoxylate.

Phase 3: Isolation

- Polishing Filtration: Pass the solution through a 0.22

  membrane to remove any unreacted carbonate or fine oxalate crystals.
- Crystallization:
  - Slowly add 500 mL of cold Absolute Ethanol to the aqueous filtrate while stirring.
  - Calcium Glyoxylate will precipitate as a white crystalline solid.
- Recovery: Filter the white solid using a Buchner funnel.
- Drying: Dry in a vacuum oven at 40°C for 12 hours.
  - Yield: Expected yield is ~85-90% (approx. 80-85 g).
  - Characterization: White powder, soluble in water, insoluble in ethanol.

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Alternative Protocol: Calcium Oxaloacetate (The "Supplement" Variant)

If the user intended to synthesize the 4-carbon Krebs intermediate (often marketed as "Benagene" or similar), Glyoxylic acid is not the correct chemical precursor. The standard route uses Oxaloacetic Acid.[5]

Protocol Summary:

- Precursor: Dissolve Oxaloacetic Acid (OAA) in ice-cold water (0°C). OAA is thermally unstable and spontaneously decarboxylates to pyruvate at room temperature.[6]
- Neutralization: Slowly add a stoichiometric amount of Calcium Hydroxide or Calcium Carbonate while maintaining temperature

  .
- Stabilization: The calcium salt is significantly more stable than the free acid.
- Drying: Lyophilization (Freeze Drying) is mandatory. Heat drying will destroy the molecule.

Scientific Grounding & Mechanism[8]

The Disproportionation Trap

Glyoxylic acid (

) is an aldehyde-acid. Like other aldehydes lacking an

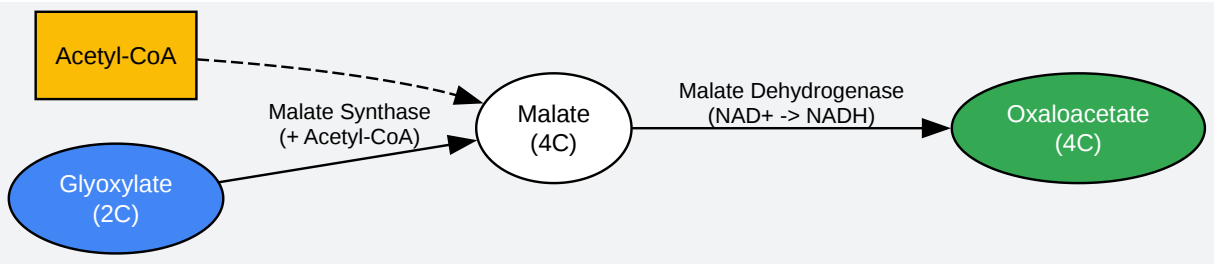
-hydrogen, it undergoes the Cannizzaro reaction in the presence of strong bases:

This is why our protocol emphasizes pH < 6.0 and low temperature. High pH leads to the formation of oxalate, which precipitates with calcium to form kidney stones (Calcium Oxalate).

Biological Context (The Glyoxylate Cycle)

While chemical synthesis from Glyoxylic acid to Oxaloacetate is not standard, biology performs this via the Glyoxylate Cycle in plants and bacteria.[5]

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Figure 2: Biological pathway converting Glyoxylate to Oxaloacetate. This requires enzymatic catalysis (Malate Synthase) and cannot be replicated in a simple chemical flask without enzymes.

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